

Application Notes and Protocols: N-Nitroaniline Derivatives as Key Intermediates in Agrochemical Synthesis

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Compound of Interest

Compound Name: *N*-Nitroaniline

Cat. No.: B8793432

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Abstract

N-nitroaniline derivatives are pivotal intermediates in the synthesis of a significant class of agrochemicals, particularly the dinitroaniline herbicides. These herbicides are crucial for weed management in a variety of crops. This document provides detailed application notes on the use of **N-nitroaniline** derivatives in the production of these herbicides, focusing on the widely used herbicide Trifluralin. It includes a comprehensive experimental protocol for its synthesis, quantitative data, and a description of its mode of action, providing valuable information for researchers and professionals in the agrochemical and pharmaceutical industries.

Introduction

Substituted **N-nitroanilines** are versatile chemical building blocks utilized in the synthesis of various agrochemicals, including herbicides, fungicides, and insecticides. Their chemical structure, featuring nitro and amino groups on an aniline backbone, allows for a range of chemical modifications to produce biologically active compounds. One of the most prominent applications of **N-nitroaniline** intermediates is in the production of dinitroaniline herbicides, such as trifluralin and pendimethalin. These herbicides are effective as pre-emergence agents, controlling a broad spectrum of grass and broadleaf weeds.

This application note focuses on the synthesis of Trifluralin, a selective, pre-emergence dinitroaniline herbicide, to illustrate the utility of **N-nitroaniline** intermediates in agrochemical production.

Agrochemical Profile: Dinitroaniline Herbicides

Dinitroaniline herbicides are a class of soil-applied herbicides that inhibit root and shoot growth in susceptible plants. They are characterized by their low water solubility and high volatility, necessitating their incorporation into the soil to prevent degradation and ensure efficacy.

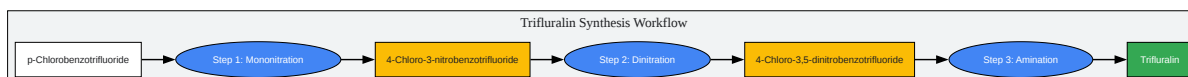
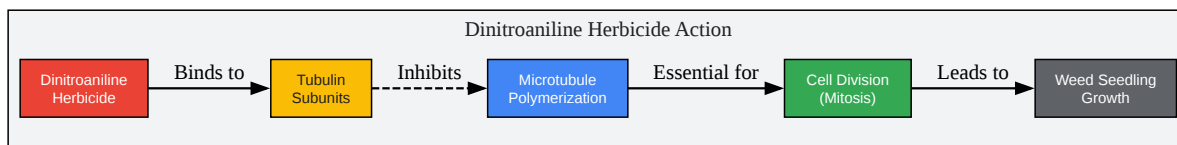
Examples of Dinitroaniline Herbicides:

- Trifluralin
- Pendimethalin
- Ethalfluralin
- Oryzalin
- Benfluralin
- Prodiamine

Mode of Action: Inhibition of Microtubule Formation

The primary mode of action of dinitroaniline herbicides is the disruption of microtubule polymerization in plant cells. Microtubules are essential components of the cytoskeleton, playing a critical role in cell division (mitosis), cell wall formation, and overall cell structure.

Dinitroaniline herbicides bind to tubulin, the protein subunit of microtubules. This binding prevents the polymerization of tubulin into functional microtubules. The disruption of microtubule formation leads to a failure in the formation of the mitotic spindle during cell division, arresting mitosis at prophase or metaphase. This ultimately inhibits root and shoot growth, leading to the death of the emerging weed seedling.



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